

Discovery and history of cyclohexanecarboxamide compounds

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Compound of Interest

Compound Name: 4-Hydroxycyclohexane-1-carboxamide

CAS No.: 19556-97-9

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Discovery and History of Cyclohexanecarboxamide Compounds: A Technical Guide

Part 1: Executive Summary & Core Directive

Preface by the Senior Application Scientist: This guide is not merely a history lesson; it is a technical dissection of how a specific pharmacophore—the cyclohexanecarboxamide—evolved from a razor blade manufacturer's side project into a cornerstone of sensory neuroscience and modern medicinal chemistry. We will explore the structure-activity relationships (SAR) that birthed the "WS" series, the mechanistic grounding in TRPM8 ion channel modulation, and the contemporary expansion of this scaffold into oncology and ophthalmology.

Part 2: Historical Evolution – The Wilkinson Sword Era

The story of cyclohexanecarboxamides is inextricably linked to Wilkinson Sword Ltd., a British company historically known for weaponry and later, shaving products.^{[1][2]} In the late 1960s, the company sought to diversify into toiletries (aftershaves and shaving creams).^{[1][2]}

The Problem Statement (circa 1970)

Menthol was the industry standard for "cooling," but it possessed significant technical deficits for high-end formulation:

- Volatility: The cooling effect was transient.
- Odor: The strong minty aroma interfered with fragrance profiles.
- Irritation: High concentrations caused eye stinging and burning sensations.

The Research Program

Under the leadership of Hugh Watson and David Rowsell, Wilkinson Sword launched an extensive synthetic program involving over 1,200 compounds. Their hypothesis was that the cooling sensation of menthol was a specific drug-receptor interaction, not a general physical effect of volatility.^[2]

They focused on the p-menthane skeleton (derived from menthol) but replaced the hydroxyl group (-OH) with "heavier" polar groups to reduce volatility while maintaining hydrogen-bonding capability. This led to the discovery of N-substituted p-menthane-3-carboxamides.

Key Milestone Compounds:

- WS-3 (N-Ethyl-p-menthane-3-carboxamide): The most successful commercial derivative. It is nearly odorless, non-volatile, and provides a cooling sensation 1.5x stronger than menthol.
- WS-23 (2-Isopropyl-N,2,3-trimethylbutyramide): A breakthrough in SAR, proving that the cyclic cyclohexane ring was not strictly necessary for cooling, provided the alkyl substitution pattern mimicked the steric bulk of the menthane ring.
- WS-5 (N-(Ethoxycarbonylmethyl)-p-menthane-3-carboxamide): One of the most potent cooling agents known, though its solid form and solubility profile limited early adoption compared to WS-3.

Part 3: Mechanistic Action – The TRPM8 Connection

The biological target for these compounds was unknown during their discovery. It was not until 2002, with the cloning of the TRPM8 (Transient Receptor Potential Melastatin 8) ion channel, that the mechanism was elucidated.

Signal Transduction Pathway

Cyclohexanecarboxamides act as agonists on the TRPM8 channel, a non-selective cation channel expressed in a subpopulation of primary afferent sensory neurons.

Mechanism of Action (MOA):

- **Binding:** The carboxamide moiety binds to the voltage-sensor-like domain of TRPM8.
- **Gating:** Binding shifts the voltage activation curve towards physiological membrane potentials.
- **Influx:** Ca^{2+} and Na^{+} ions flow into the cell.
- **Depolarization:** The sensory neuron depolarizes, generating an action potential interpreted by the brain as "cold."

DOT Diagram: TRPM8 Activation Pathway



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Caption: Logical flow of TRPM8 activation by cyclohexanecarboxamide agonists leading to sensory perception.

Part 4: Synthetic Methodologies

The synthesis of these compounds has evolved from classical acid chloride routes to more atom-economical catalytic methods.

Protocol A: Classical Synthesis of WS-3

Standard industrial approach for high-throughput synthesis.

- Starting Material: l-Menthol (natural or synthetic).^{[3][4][5][6]}
- Carbonylation: Reaction with COCl_2 (phosgene) or thionyl chloride to form the acid chloride (historically) or direct carboxylation.
 - Note: The modern route often starts from p-menthane-3-carboxylic acid.
- Amidation:
 - Reagents: p-Menthane-3-carboxylic acid, Ethylamine (70% aq), Thionyl Chloride (SOCl_2).
 - Step 1: Reflux acid with SOCl_2 (3 hrs)

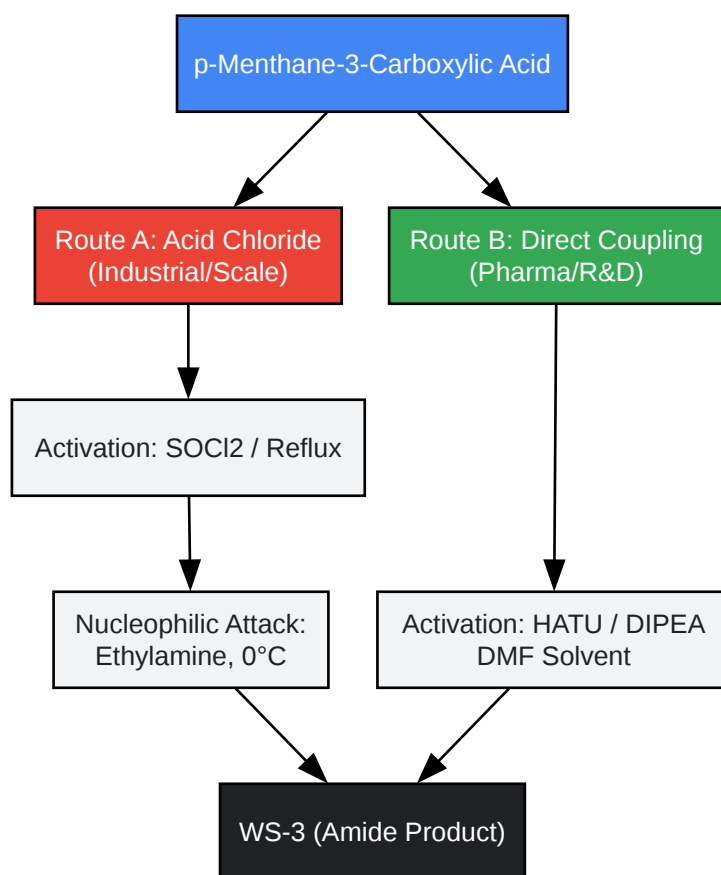
Acid Chloride.
 - Step 2: Dropwise addition of Acid Chloride to Ethylamine solution at 0°C .
 - Step 3: Extraction (DCM), Wash (HCl , NaHCO_3), Recrystallization (Hexane).

Protocol B: Modern Coupling (Green Chemistry Focus)

Used for complex pharmaceutical derivatives to avoid harsh acid chlorides.

- Activation: Use of coupling reagents like HATU or EDC/HOBt.
- Reaction:
 - Mix Carboxylic Acid (1.0 eq) + Amine (1.1 eq) + DIPEA (2.0 eq) in DMF.
 - Add HATU (1.1 eq) at 0°C .
 - Stir at RT for 12h.
- Purification: Flash chromatography. This method preserves sensitive functional groups present in modern drug candidates.

DOT Diagram: Synthetic Workflow



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Caption: Comparison of classical industrial synthesis vs. modern pharmaceutical coupling strategies.

Part 5: Pharmaceutical Applications & Data

Beyond cooling, the cyclohexanecarboxamide scaffold is now a privileged structure in drug discovery, particularly for Kinase Inhibitors and Ophthalmology.

Key Therapeutic Areas

- Ophthalmology (Dry Eye Disease):
 - Compound: AR-15512 (Trigemina/Alcon).
 - Role: TRPM8 Agonist.

- Mechanism: Stimulates cold-sensing nerve endings in the cornea to increase basal tear production via the lacrimal gland.
- Status: Phase 3 Clinical Trials.[7]
- Oncology (Kinase Inhibition):
 - The cyclohexane ring provides a rigid spacer that orients hydrogen-bonding motifs (the amide) into the ATP-binding pocket of kinases.
 - Target:HPK1 (Hematopoietic Progenitor Kinase 1) inhibitors often utilize a carboxamide core to modulate immune response in tumors.[8]

Comparative Potency Data (TRPM8 Activity)

Compound	Structure Type	TRPM8 EC50 (μM)	Relative Cooling Strength
Menthol	Alcohol	~19.0	1.0 (Reference)
WS-3	Cyclohexanecarboxamide	3.7	1.5
WS-5	Cyclohexanecarboxamide	0.2	4.0
WS-23	Acyclic Amide	45.0	0.75 (Different profile)
Icilin	Pyrimidinone (Non-WS)	0.02	>20.0

Data Source: Aggregated from Leffingwell & Associates and MedChemExpress standard assays.

Part 6: References

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